

Health and Safety Considerations for Handling 9,10-Dibromoanthracene: A Technical Guide

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Compound of Interest

Compound Name: 9,10-Dibromoanthracene

Cat. No.: B139309

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations necessary for the proper handling of **9,10-Dibromoanthracene**. It is intended to equip laboratory personnel with the knowledge to manage this chemical safely and effectively.

Chemical and Physical Properties

9,10-Dibromoanthracene is a halogenated polycyclic aromatic hydrocarbon (PAH).^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1. Understanding these properties is the first step in a comprehensive safety assessment.

Table 1: Physical and Chemical Properties of **9,10-Dibromoanthracene**

Property	Value	Reference(s)
CAS Number	523-27-3	[2] [3] [4] [5] [6] [7] [8] [9] [10] [11]
Molecular Formula	C ₁₄ H ₈ Br ₂	[3] [7] [9] [10] [12]
Molecular Weight	336.02 g/mol	[3] [7] [10] [12]
Appearance	Yellow to yellow-green fluffy powder/needles	[7] [13]
Melting Point	220-226 °C (428-439 °F)	[3] [7] [10] [13] [14]
Boiling Point	427.1 ± 18.0 °C at 760 mmHg	[3]
Solubility	Insoluble in water; slightly soluble in alcohol and ether; soluble in hot benzene and hot toluene.	[7] [13]
Vapor Pressure	0.0 ± 1.0 mmHg at 25°C	[3]
Flash Point	248.1 ± 20.5 °C	[3]

Hazard Identification and Classification

9,10-Dibromoanthracene is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for its hazard communication.

Table 2: GHS Hazard Classification for **9,10-Dibromoanthracene**

Hazard Class	Hazard Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[5] [8] [12] [14] [15] [16]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[5] [8] [12] [14] [15] [16]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation	[5] [12] [14] [15] [16]
Hazardous to the aquatic environment, acute hazard	Category 1	H400: Very toxic to aquatic life	[4] [5] [12] [16]
Hazardous to the aquatic environment, long-term hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects	[4] [5] [12] [16]

Note: Specific quantitative toxicity data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **9,10-Dibromoanthracene** are not readily available in the reviewed literature.[\[8\]](#)[\[15\]](#)[\[17\]](#) Therefore, a conservative approach to handling, based on its GHS classification, is imperative.

Safe Handling and Storage Procedures

Adherence to strict safety protocols is mandatory when working with **9,10-Dibromoanthracene** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against exposure.

- Eye Protection: Chemical safety goggles or a face shield are required.[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[17\]](#)
- Hand Protection: Impervious gloves, such as nitrile rubber, should be worn.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[17\]](#)

- Respiratory Protection: When handling the powder and if dust generation is likely, a NIOSH-approved N95 (or better) particulate respirator is necessary.[4][5][6]
- Skin and Body Protection: A laboratory coat, long pants, and closed-toe shoes are mandatory to prevent skin contact.[5][8][17]

Engineering Controls

- Ventilation: Work with **9,10-Dibromoanthracene** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust particles.[5][8]
- Eye Wash Stations and Safety Showers: These should be readily accessible in the immediate work area.[5][17]

Storage

Proper storage is crucial to prevent degradation and accidental release.

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5][8]
- Incompatibilities: Keep away from strong oxidizing agents.[8][14][17]
- Storage Class: Combustible Solids (Storage Class 11).[4][6]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[4][5][8][14]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[4][5][8][14]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Seek immediate medical attention.[4][5][8][14]

- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.[4][5][8]

Accidental Release Measures

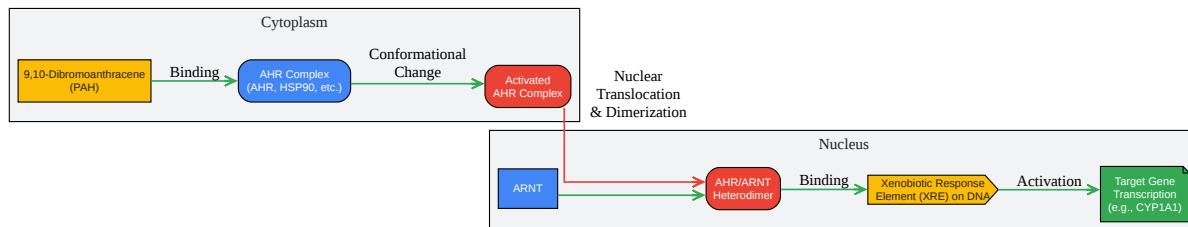
- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate PPE as described in Section 3.1. Avoid generating dust.[4][18]
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways, as it is very toxic to aquatic life.[4][5]
- Containment and Cleanup: Carefully sweep or scoop up the spilled solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[4][5][8][18]

Toxicological Information and Potential Signaling Pathways

While specific toxicological studies on **9,10-Dibromoanthracene** are limited, its classification as a polycyclic aromatic hydrocarbon (PAH) provides insights into its potential mechanisms of toxicity.

Mechanism of Action

PAHs are known to interact with the Aryl Hydrocarbon Receptor (AHR) signaling pathway.[4][6] This pathway is a key regulator of cellular responses to environmental contaminants.[19][20] The general mechanism involves the binding of the PAH to the AHR in the cytoplasm, leading to a cascade of events that alters gene expression.[4][21]

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Aryl Hydrocarbon Receptor (AHR) Signaling Pathway for PAHs.

Experimental Protocols for Hazard Assessment

Standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are used to assess the hazardous properties of chemicals. For a solid substance like **9,10-Dibromoanthracene**, the following *in vitro* methods are recommended to evaluate skin and eye irritation potential, thereby reducing the need for animal testing.

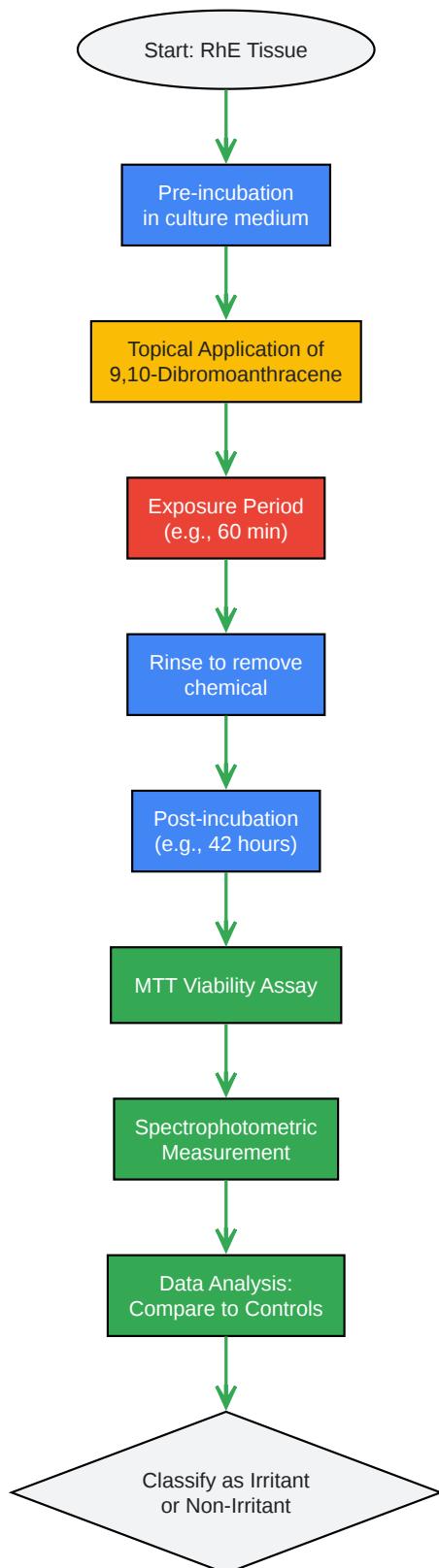
In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

This test method evaluates the potential of a chemical to cause skin irritation by assessing its cytotoxicity on a reconstructed human epidermis model.[\[8\]](#)[\[14\]](#)

Methodology:

- Tissue Preparation: Reconstituted human epidermis tissues are pre-incubated in a sterile, defined medium.

- Chemical Application: A precise amount of the test chemical (solid or liquid) is applied topically to the tissue surface.
- Exposure: The tissues are exposed to the chemical for a defined period (e.g., 60 minutes).
- Rinsing and Post-Incubation: The chemical is removed by rinsing, and the tissues are transferred to a fresh medium and incubated for a further period (e.g., 42 hours).
- Viability Assessment: Tissue viability is determined using a quantitative assay, typically the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The reduction of MTT to a colored formazan salt by viable cells is measured spectrophotometrically.
- Data Interpretation: The viability of the chemical-treated tissues is compared to that of negative controls. A reduction in viability below a certain threshold (e.g., 50%) indicates that the chemical is an irritant.



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Workflow for In Vitro Skin Irritation Test (OECD TG 439).

In Vitro Macromolecular Test Method for Identifying Eye Irritants (OECD TG 496)

This in vitro assay predicts the eye irritation potential of a chemical by measuring its ability to denature and disrupt a macromolecular matrix.[\[3\]](#)

Methodology:

- Reagent Preparation: A reagent solution containing proteins is prepared.[\[3\]](#)
- Sample Preparation: The test chemical is prepared at the appropriate concentration.
- Reaction: The test chemical is brought into contact with the protein reagent in a multi-well plate.
- Incubation: The plate is incubated to allow for any chemical-induced denaturation of the proteins.
- Turbidity Measurement: The change in turbidity (optical density) of the reagent solution is measured using a spectrophotometer. An increase in turbidity indicates protein denaturation.
- Data Interpretation: The measured optical density is used to calculate an "Irritation Draize Equivalent" (IDE) score, which correlates with the in vivo eye irritation potential.[\[3\]](#)

Disposal Considerations

Waste generated from handling **9,10-Dibromoanthracene** must be treated as hazardous waste.

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[4\]](#)[\[8\]](#)[\[14\]](#)
- Contaminated Packaging: Empty containers may retain product residues and should be disposed of in the same manner as the substance itself.

Conclusion

9,10-Dibromoanthracene is a hazardous chemical that requires careful handling and adherence to stringent safety protocols. While specific quantitative toxicity data is lacking, its classification as a skin, eye, and respiratory irritant, and as a substance highly toxic to aquatic life, necessitates the use of appropriate personal protective equipment, engineering controls, and emergency preparedness. Understanding its potential interaction with the Aryl Hydrocarbon Receptor pathway provides a basis for assessing its toxicological profile. The use of validated in vitro testing methods is strongly encouraged to further characterize its hazard potential while minimizing animal testing. All personnel handling this substance must be thoroughly trained on its hazards and the necessary safety precautions.

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